

# TCS-OX2-29 hydrochloride solubility in DMSO and water

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## Compound of Interest

Compound Name: TCS-OX2-29 hydrochloride

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## Application Notes: TCS-OX2-29 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**TCS-OX2-29 hydrochloride** is a potent and selective antagonist of the orexin 2 receptor (OX2R), a G-protein coupled receptor (GPCR) primarily located in the brain.[1][2] It displays a high selectivity for OX2R over the orexin 1 receptor (OX1R), with an IC50 value of 40 nM for OX2R and over 250-fold lower affinity for OX1R.[2][3][4] The orexin system is a key regulator of various physiological processes, including the sleep-wake cycle, appetite, and reward pathways.[5] As an antagonist, TCS-OX2-29 blocks the downstream signaling initiated by the binding of endogenous orexin peptides (Orexin-A and Orexin-B).[4] This inhibitory action makes it a valuable tool for investigating the physiological roles of the OX2R and a potential therapeutic agent for conditions like insomnia.[2]

### Physicochemical and Solubility Data

Accurate solution preparation is critical for experimental reproducibility. The following tables summarize the key properties and solubility of **TCS-OX2-29 hydrochloride**.

Table 1: Physicochemical Properties

Property	Value	Reference
Chemical Name	(2S)-1-(3,4-Dihydro-6,7-dimethoxy-2(1H)-isoquinoliny)-3,3-dimethyl-2-[(4-pyridinylmethyl)amino]-1-butanone hydrochloride	[6]
Molecular Formula	C <sub>23</sub> H <sub>31</sub> N <sub>3</sub> O <sub>3</sub> ·HCl	
Molecular Weight	433.97 g/mol	[4]
CAS Number	1610882-30-8	[6]
Purity	≥98%	[6]

Table 2: Solubility of **TCS-OX2-29 Hydrochloride**

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
Water	100 mM	43.4 mg/mL	[4][6][7]
DMSO	10 mM - 25 mM	4.34 mg/mL - 10.85 mg/mL	[4][6][7]

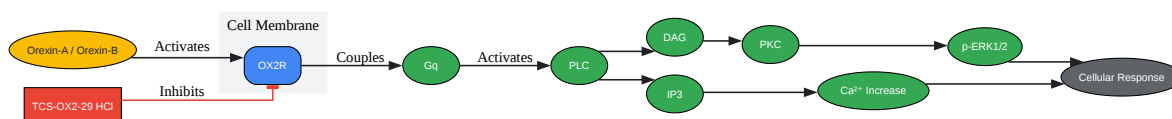
Note: Solubility in DMSO has been reported variably as 10 mM[6][7] and 25 mM[4].

Researchers should begin by preparing solutions at the lower end of the concentration range and confirm solubility for their specific batch of the compound.

## Mechanism of Action

**TCS-OX2-29 hydrochloride** exerts its effects by competitively binding to the orexin 2 receptor (OX2R), thereby preventing the binding of the endogenous ligands, Orexin-A and Orexin-B.[8] The OX2R is a GPCR that can couple to multiple G-protein subtypes, including Gq and Gi.[5] [9] Upon activation by orexins, the Gq protein pathway stimulates Phospholipase C (PLC), leading to the production of inositol trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). This cascade results in an increase in intracellular calcium (Ca<sup>2+</sup>) and the activation of Protein Kinase C

(PKC), which in turn can lead to the phosphorylation of downstream targets like ERK1/2.[5][9] TCS-OX2-29 has been shown to inhibit orexin-A-induced IP<sub>3</sub> accumulation and ERK1/2 phosphorylation in cells expressing OX2R.[4]



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*TCS-OX2-29 blocks Orexin-mediated OX2R signaling.*

## Experimental Protocols

The following protocols provide a guideline for the preparation of stock and working solutions of **TCS-OX2-29 hydrochloride**.

## Materials and Equipment

- **TCS-OX2-29 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, deionized water or PBS
- Vortex mixer
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile filter tips

## Protocol for Preparing a 10 mM DMSO Stock Solution

- **Pre-use Handling:** Before opening, allow the vial of **TCS-OX2-29 hydrochloride** to equilibrate to room temperature for at least 20 minutes to prevent condensation.
- **Calculation:** Calculate the mass of compound needed. For 1 mL of a 10 mM stock solution, using a molecular weight of 433.97 g/mol :  $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 433.97 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.34 \text{ mg}$  Note: Always use the batch-specific molecular weight provided on the product's Certificate of Analysis for the most accurate calculations.[4]
- **Weighing:** Carefully weigh out 4.34 mg of the compound and transfer it to a sterile vial.
- **Solubilization:** Add 1 mL of anhydrous DMSO to the vial.
- **Mixing:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) for a few minutes can aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C for up to one month or at -80°C for longer-term storage (up to one year).[3][7]

## Protocol for Preparing a 100 mM Aqueous Stock Solution

- **Pre-use Handling:** Equilibrate the vial of **TCS-OX2-29 hydrochloride** to room temperature as described above.
- **Calculation:** For 1 mL of a 100 mM stock solution:  $\text{Mass (mg)} = 100 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 433.97 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 43.4 \text{ mg}$
- **Weighing:** Weigh out 43.4 mg of the compound and transfer it to a sterile vial.
- **Solubilization:** Add 1 mL of sterile, deionized water.
- **Mixing:** Cap the vial and vortex vigorously. The compound is highly soluble in water and should dissolve readily.

- Storage: It is recommended to prepare and use aqueous solutions on the same day.[7] If storage is necessary, aliquot and store at -20°C for up to one month, though stability should be verified.[7]

## Protocol for Preparing Working Solutions

- Thawing: Thaw a single aliquot of the stock solution (DMSO or aqueous) at room temperature.
- Dilution: Prepare the final working solution by diluting the stock solution into the appropriate experimental buffer or cell culture medium. For example, to make a 10 µM working solution from a 10 mM stock, perform a 1:1000 dilution (e.g., add 1 µL of stock solution to 999 µL of medium).
- Mixing: Mix the working solution thoroughly by gentle inversion or pipetting before adding it to the experimental system.
- Important Consideration: When using a DMSO stock solution for cell-based assays, ensure the final concentration of DMSO in the culture medium is non-toxic (typically ≤ 0.1%).

## Storage and Stability

- Solid Compound: Store the solid **TCS-OX2-29 hydrochloride** desiccated at +4°C.
- Stock Solutions: Prepare solutions on the day of use if possible.[7] For storage, aliquot solutions and store at -20°C or -80°C.[3] Avoid repeated freeze-thaw cycles to prevent degradation.[3] Before use, equilibrate stored solutions to room temperature and ensure any precipitate has redissolved completely.[7]

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